

# what is m-PEG5-MS chemical structure

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## Compound of Interest

Compound Name: *m*-PEG5-MS

Cat. No.: B1676788

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An In-depth Technical Guide to **m-PEG5-MS**

## Introduction

**m-PEG5-MS**, with the full name Methoxy(polyethylene glycol) Mesylate, is a monofunctional polyethylene glycol (PEG) derivative that serves as a crucial tool in bioconjugation and drug development.[1][2] Its structure comprises a methoxy-terminated PEG chain with five ethylene glycol units, functionalized with a terminal mesylate (methanesulfonate) group. This mesylate group is an excellent leaving group, making **m-PEG5-MS** a highly efficient reagent for the covalent attachment of PEG chains (PEGylation) to various molecules.[3]

The PEG5 spacer is hydrophilic, which helps to increase the solubility and stability of the resulting conjugates.[1][2] This property is particularly valuable in the development of therapeutic proteins, antibody-drug conjugates (ADCs), and Proteolysis-Targeting Chimeras (PROTACs), where improved pharmacokinetics and reduced immunogenicity are desired.[1][2][4] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **m-PEG5-MS** for researchers, scientists, and drug development professionals.

## Chemical Structure and Physicochemical Properties

The chemical identity of **m-PEG5-MS** is defined by its specific arrangement of atoms and functional groups. Its structure consists of a short, discrete PEG chain which imparts hydrophilicity, and a reactive mesylate group for conjugation.

Below is a diagram representing the chemical structure of **m-PEG5-MS**.

Caption: Chemical structure of **m-PEG5-MS**.

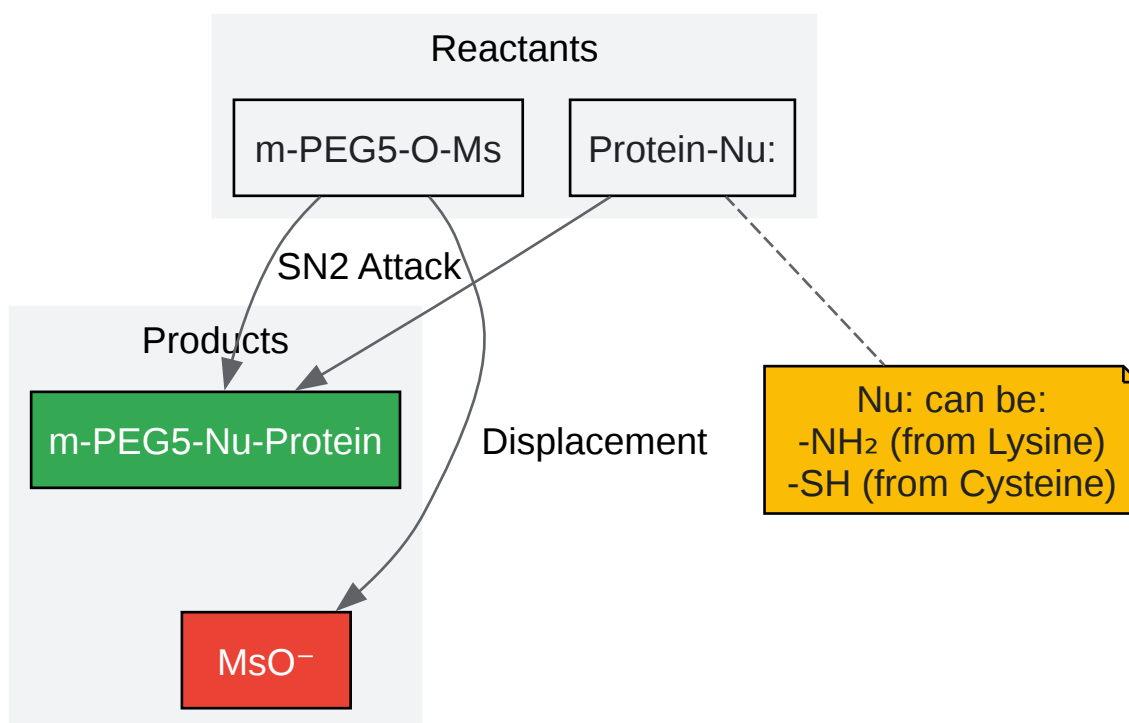
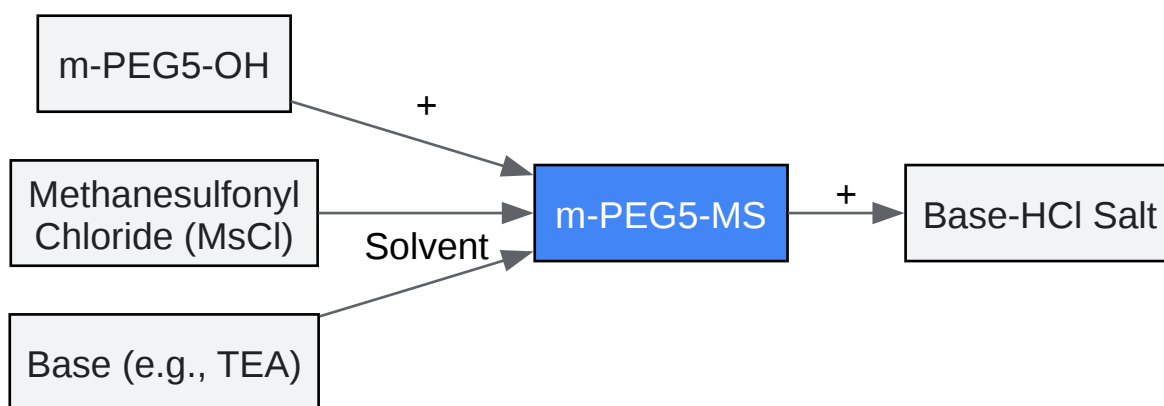
## Physicochemical Data

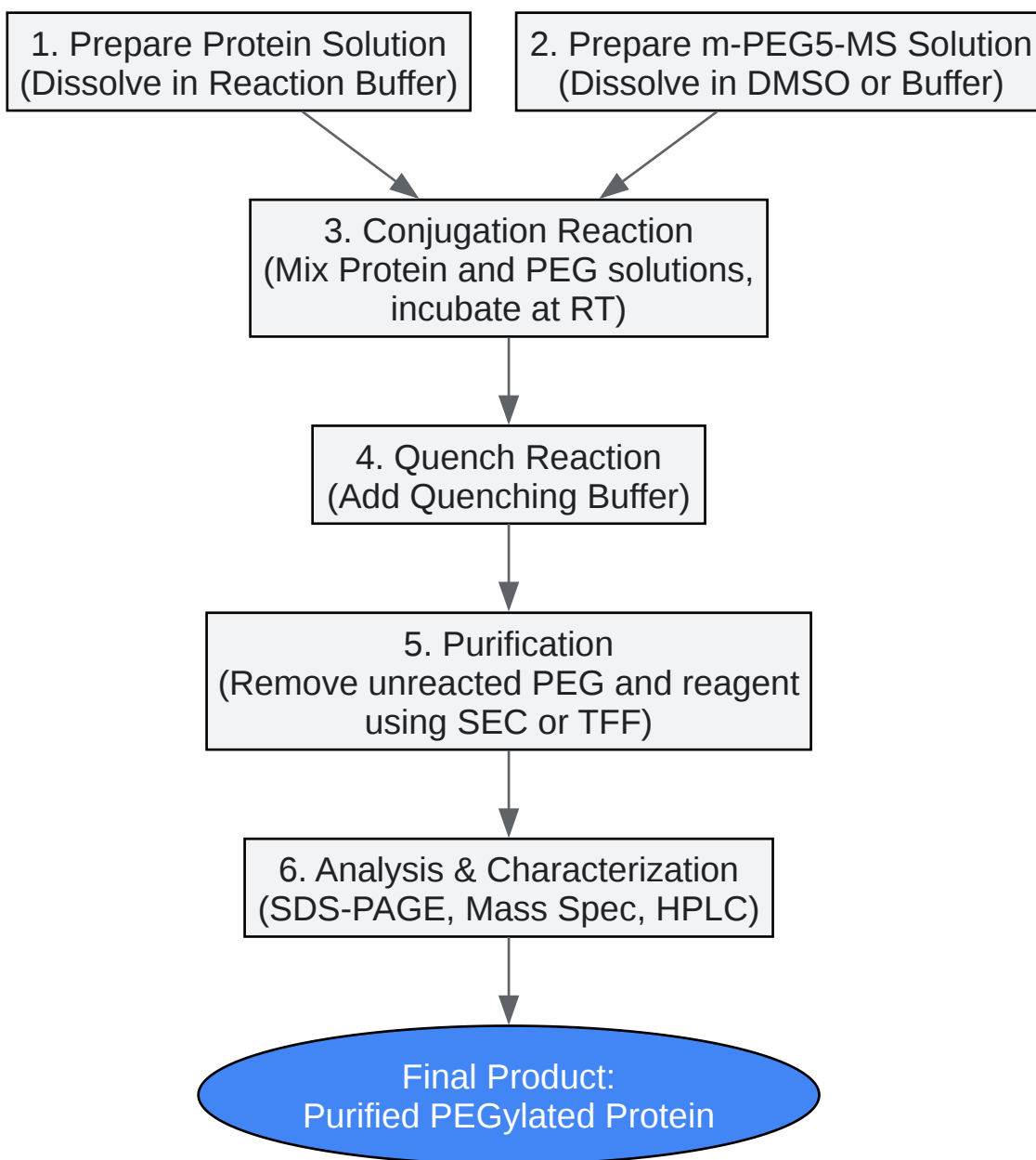
The key properties of **m-PEG5-MS** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethyl methanesulfonate	[2]
Synonyms	Methoxy(polyethylene glycol) Mesylate	[2]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>8</sub> S	[2]
Molecular Weight	330.40 g/mol	[2]
CAS Number	130955-38-3	[4]
Purity	Typically >98%	[3]
Appearance	Solid powder or oil	[5]
Solubility	Soluble in Water, DMSO, DMF, DCM	[6][7]
Storage Conditions	-20 °C, keep in dry and avoid sunlight	[2]

## Synthesis of m-PEG5-MS

**m-PEG5-MS** is typically synthesized from its corresponding alcohol precursor, m-PEG5-OH (Methoxy-pentaethylene glycol). The synthesis involves the reaction of the terminal hydroxyl group with methanesulfonyl chloride (MsCl) in the presence of a non-nucleophilic base, such as triethylamine (TEA) or pyridine, to neutralize the HCl byproduct.





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